

4-Pyridyldiphenylphosphine molecular structure and weight

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Compound of Interest

Compound Name: 4-Pyridyldiphenylphosphine

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An In-depth Technical Guide on **4-Pyridyldiphenylphosphine**: Molecular Structure and Properties

Introduction

4-Pyridyldiphenylphosphine, also known as diphenyl(4-pyridyl)phosphine, is an organophosphorus compound with significant applications in coordination chemistry and catalysis. Its structure, featuring a phosphorus atom bonded to two phenyl groups and a pyridine ring, allows it to act as a versatile ligand for various transition metals. This guide provides a comprehensive overview of its molecular structure, weight, and key chemical properties, tailored for researchers, scientists, and professionals in drug development.

Molecular Structure and Weight

The fundamental characteristics of **4-Pyridyldiphenylphosphine** are summarized in the table below, providing a clear overview of its key quantitative data.

Property	Value
Molecular Formula	C ₁₇ H ₁₄ NP
Molecular Weight	263.27 g/mol [1]
Exact Mass	263.086386449 g/mol [1]
IUPAC Name	diphenyl(pyridin-4-yl)phosphane[1]
Canonical SMILES	<chem>C1=CC=C(C=C1)P(C2=CC=CC=C2)C3=CC=NC=C3</chem> [1]
InChI Key	NNUYBTCLSLNFBV-UHFFFAOYSA-N[1]
CAS Number	54750-98-0[1]

The molecular structure of **4-Pyridyldiphenylphosphine** consists of a central phosphorus atom covalently bonded to two phenyl rings and one pyridine ring, with the pyridine ring attached at its fourth position. This arrangement makes it a valuable ligand in the synthesis of metal complexes used in various catalytic processes, such as Suzuki and Heck cross-coupling reactions.[1]

Synthesis of 4-Pyridyldiphenylphosphine

A common and effective method for the synthesis of **4-Pyridyldiphenylphosphine** is through the direct phosphination of a pyridine derivative. A detailed experimental protocol for this synthesis is provided below.

Experimental Protocol: Direct Phosphination

Objective: To synthesize **4-Pyridyldiphenylphosphine** from diphenylphosphine and 4-bromopyridine.

Materials:

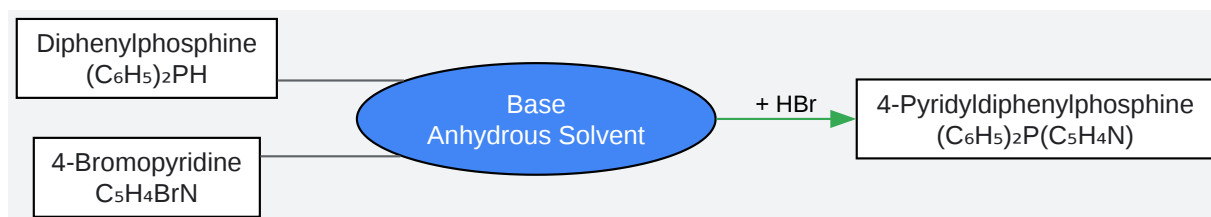
- Diphenylphosphine
- 4-Bromopyridine

- A suitable base (e.g., sodium hydride or potassium tert-butoxide)
- Anhydrous aprotic solvent (e.g., tetrahydrofuran or dioxane)
- Standard laboratory glassware for inert atmosphere reactions (Schlenk line)
- Magnetic stirrer and heating mantle
- Reagents for work-up and purification (e.g., deionized water, organic solvents for extraction, silica gel for chromatography)

Procedure:

- **Reaction Setup:** All glassware should be thoroughly dried and the reaction assembled under an inert atmosphere (e.g., nitrogen or argon) to prevent the oxidation of diphenylphosphine.
- **Reagent Addition:** In a Schlenk flask, the chosen base is suspended in the anhydrous solvent. To this suspension, diphenylphosphine is added dropwise at room temperature with vigorous stirring.
- **Formation of the Phosphide:** The mixture is stirred until the deprotonation of diphenylphosphine is complete, forming the corresponding diphenylphosphide salt.
- **Coupling Reaction:** A solution of 4-bromopyridine in the same anhydrous solvent is then added slowly to the reaction mixture.
- **Reaction Monitoring:** The reaction progress is monitored by a suitable analytical technique, such as thin-layer chromatography (TLC) or gas chromatography-mass spectrometry (GC-MS). The reaction is typically heated to ensure completion.
- **Work-up:** Upon completion, the reaction is carefully quenched by the slow addition of deionized water. The aqueous layer is extracted with an appropriate organic solvent (e.g., dichloromethane or ethyl acetate). The combined organic layers are then washed with brine, dried over an anhydrous salt (e.g., sodium sulfate), and the solvent is removed under reduced pressure.

- Purification: The crude product is purified by column chromatography on silica gel to yield pure **4-Pyridyldiphenylphosphine**.



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Caption: Synthesis of **4-Pyridyldiphenylphosphine** via direct phosphination.

Applications and Biological Activity

4-Pyridyldiphenylphosphine is primarily utilized as a ligand in transition metal-catalyzed reactions, where it can enhance reaction rates and selectivity.[1] Its electronic properties also make it a candidate for applications in material science, particularly in the development of phosphorescent materials and organic light-emitting diodes (OLEDs).[1]

Furthermore, the biological activity of phosphine derivatives has been a subject of investigation. While specific data on **4-Pyridyldiphenylphosphine** is limited, related compounds have demonstrated cytotoxic effects against cancer cell lines, suggesting potential applications in pharmaceutical chemistry and drug development.[1] Its ability to form stable complexes with metals may also influence biological pathways by affecting enzyme activity and cellular signaling.[1]

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References

- 1. Buy 4-Pyridyldiphenylphosphine | 54750-98-0 [smolecule.com]

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